

# Thorium-229: A Comprehensive Technical Guide to its Nuclear Structure and Properties

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## Compound of Interest

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## Introduction

The **Thorium-229** ( $^{229}\text{Th}$ ) nucleus stands as a unique and compelling subject of study within the fields of nuclear physics, metrology, and medicine. It possesses the lowest known nuclear excited state, an isomer designated as **Thorium-229m** ( $^{229\text{m}}\text{Th}$ ), with an energy that is remarkably accessible to laser spectroscopy—a characteristic that sets it apart from all other known isotopes.[1][2] This exceptionally low-energy isomeric transition, orders of magnitude smaller than typical nuclear excitations, has opened up new frontiers in research, most notably the development of a "nuclear clock" with the potential for unprecedented accuracy.[3][4][5] Beyond fundamental physics,  $^{229}\text{Th}$  and its decay products are gaining significant attention for their applications in targeted alpha therapy for cancer treatment.[6][7][8][9]

This technical guide provides an in-depth overview of the nuclear structure and properties of **Thorium-229**, tailored for researchers, scientists, and professionals in drug development. It consolidates key data, outlines experimental methodologies, and visualizes important concepts to facilitate a comprehensive understanding of this fascinating isotope.

## Nuclear Structure and Properties

The defining feature of  $^{229}\text{Th}$  is its low-lying isomeric state. The ground and isomeric states have distinct properties that have been the subject of extensive experimental and theoretical investigation.

## Quantitative Nuclear Data

The fundamental properties of the  $^{229}\text{Th}$  ground and isomeric states are summarized in the tables below.

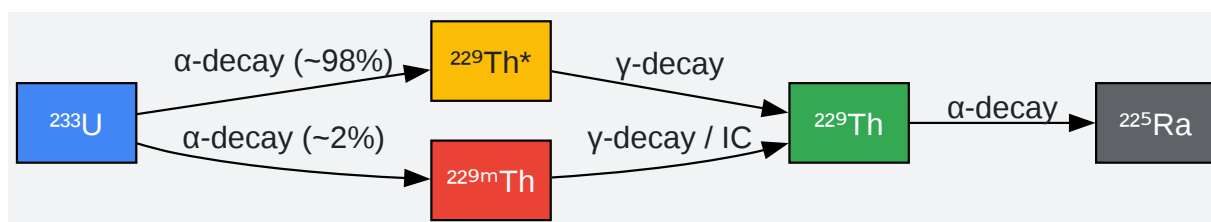
Property	Ground State ( $^{229}\text{Th}$ )	Isomeric State ( $^{229\text{m}}\text{Th}$ )
Spin and Parity ( $I\pi$ )	5/2+[3]	3/2+[3]
Half-life ( $T_{1/2}$ )	7917 $\pm$ 24 years	~7 $\mu\text{s}$ (neutral atom, internal conversion), 1740 $\pm$ 50 s (isolated in vacuum, radiative decay)[10]
Decay Mode	$\alpha$ -decay (100%)[11]	Internal Conversion (IC), Radiative Decay ( $\gamma$ )
Magnetic Dipole Moment ( $\mu$ )	+0.360(7) $\mu\text{N}$ [3]	-0.37(6) $\mu\text{N}$ [3]
Electric Quadrupole Moment (Qs)	+3.11(6) eb[3]	+1.74(6) eb[3]

Property	Value
Isomeric Transition Energy	8.355733554021(8) eV[12][13]
Isomeric Transition Wavelength	148.382182883 nm (in vacuum)[12]
Ground State $\alpha$ -decay Energy ( $Q\alpha$ )	5168 keV

## Production and Decay

**Thorium-229** is not a primordial isotope due to its relatively short half-life compared to the age of the Earth. It is primarily produced through the alpha decay of Uranium-233 ( $^{233}\text{U}$ ), which was bred in nuclear reactors.[3] The global inventory of  $^{233}\text{U}$  is therefore the main source of  $^{229}\text{Th}$ . An alternative production route is the beta decay of Actinium-229 ( $^{229}\text{Ac}$ ).

The alpha decay of  $^{233}\text{U}$  populates various excited states of  $^{229}\text{Th}$ , with about 2% of decays populating the isomeric state  $^{229\text{m}}\text{Th}$ .



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Production of  $^{229}\text{Th}$  from the  $\alpha$ -decay of  $^{233}\text{U}$ .

## The Isomeric Transition and the Nuclear Clock

The exceptionally low energy of the  $^{229\text{m}}\text{Th}$  isomer, falling within the vacuum ultraviolet (VUV) range, makes it accessible to direct laser excitation.<sup>[12]</sup> This has propelled the concept of a "nuclear clock," an optical clock based on this nuclear transition.<sup>[4][5]</sup> Nuclear transitions are inherently less susceptible to external perturbations like electromagnetic fields compared to the electronic transitions used in current atomic clocks.<sup>[3][5]</sup> This intrinsic insensitivity could lead to a timekeeping device with a fractional uncertainty as low as  $10^{-19}$ .<sup>[5]</sup>

Recent breakthroughs have demonstrated the successful laser excitation of the  $^{229}\text{Th}$  nucleus, a crucial step towards the realization of a nuclear clock.<sup>[10][14][15][16]</sup>

## Experimental Methodologies

The characterization of  $^{229}\text{Th}$ 's properties has relied on a variety of sophisticated experimental techniques.

### Gamma-Ray Spectroscopy

The existence of the isomeric state was first inferred from high-resolution gamma-ray spectroscopy of the alpha decay of  $^{233}\text{U}$  in 1976.<sup>[1]</sup> By precisely measuring the energies of gamma rays emitted from the excited states of  $^{229}\text{Th}$  and applying the Ritz combination principle, a consistent level scheme could only be constructed by including a very low-lying excited state.

Methodology:

- A highly purified source of  $^{233}\text{U}$  is prepared.

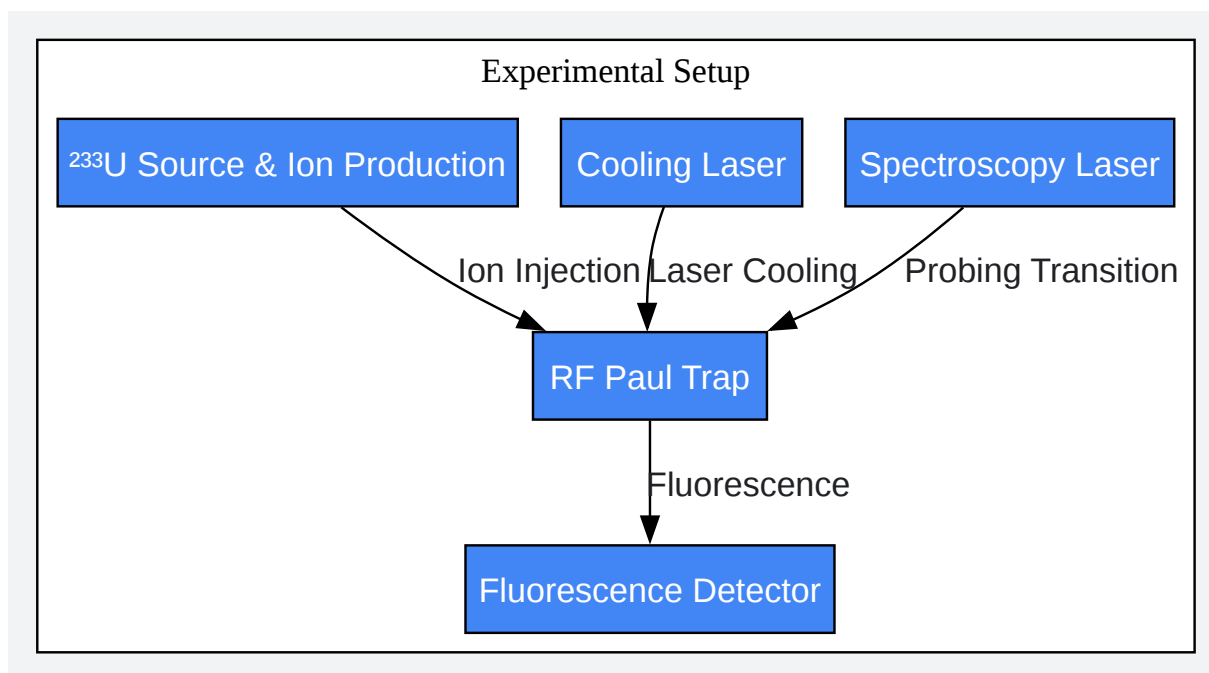
- The gamma rays emitted following the alpha decay are detected using high-resolution detectors, such as germanium detectors or, more recently, magnetic microcalorimeters.
- The energies of the emitted gamma rays are precisely measured.
- The nuclear level scheme of  $^{229}\text{Th}$  is constructed based on the energy differences between the measured gamma rays.
- The energy of the isomeric state is determined by the small energy difference between various decay cascades.

## Laser Spectroscopy of Trapped Thorium Ions

To probe the nuclear properties with high precision and minimize environmental perturbations, laser spectroscopy on trapped  $^{229}\text{Th}$  ions is employed.[\[1\]](#)[\[3\]](#) Ions can be confined in radiofrequency (RF) Paul traps and cooled to very low temperatures using laser cooling techniques.

Methodology:

- **Thorium-229** ions (e.g.,  $\text{Th}^{3+}$ ) are produced, for instance, by ablating a  $^{233}\text{U}$  source.[\[17\]](#)
- The ions are guided into a linear RF Paul trap.
- The trapped ions are sympathetically or directly laser-cooled to reduce their kinetic energy.
- A narrow-linewidth laser is used to probe the electronic transitions of the trapped ions.
- By observing the hyperfine structure of these electronic transitions, which arises from the interaction of the electrons with the nuclear moments, the nuclear magnetic dipole and electric quadrupole moments can be determined.[\[3\]](#)



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Workflow for laser spectroscopy of trapped  $^{229}\text{Th}$  ions.

## Spectroscopy of Thorium-229 Doped Crystals

An alternative approach involves doping  $^{229}\text{Th}$  into optically transparent crystals, such as calcium fluoride ( $\text{CaF}_2$ ).<sup>[3][10]</sup> This solid-state environment allows for a high density of nuclei to be probed.

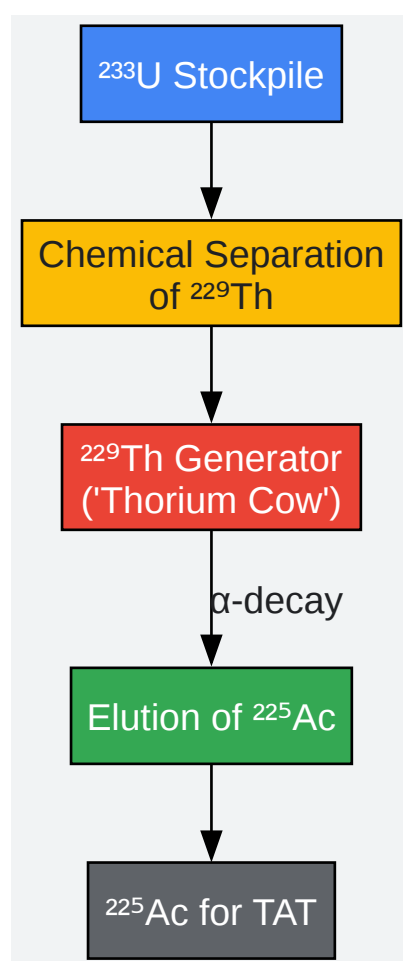
Methodology:

- Crystals are grown with a small concentration of  $^{229}\text{Th}$ .
- The doped crystal is mounted in a cryostat and cooled to low temperatures.
- A tunable VUV laser system is used to irradiate the crystal.<sup>[10]</sup>
- The laser frequency is scanned across the expected energy of the nuclear transition.
- The excitation of the isomer is detected by observing the subsequent fluorescence (photons) or internal conversion (electrons) upon its decay.<sup>[15][18]</sup>

## Applications in Nuclear Medicine

Beyond its role in fundamental physics,  $^{229}\text{Th}$  is a critical parent isotope for the production of Actinium-225 ( $^{225}\text{Ac}$ ), a promising radionuclide for Targeted Alpha Therapy (TAT).[8][9]  $^{225}\text{Ac}$  emits four high-energy alpha particles during its decay, which can effectively kill cancer cells with minimal damage to surrounding healthy tissue.[7]

The process of separating  $^{225}\text{Ac}$  from its parent  $^{229}\text{Th}$  is often referred to as "milking a thorium cow." [9]



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Logical workflow for the production of  $^{225}\text{Ac}$  from  $^{229}\text{Th}$ .

## Future Outlook

The field of **Thorium-229** research is rapidly advancing. The direct laser excitation of the isomer has paved the way for the development of a nuclear clock, which could have profound implications for metrology, geodesy, and tests of fundamental constants.[19][20] Continued improvements in the precision of the isomer's energy and lifetime measurements are crucial next steps. In the realm of medicine, the demand for  $^{225}\text{Ac}$  is growing, highlighting the importance of a stable and efficient supply chain based on the extraction of  $^{229}\text{Th}$  from  $^{233}\text{U}$  stockpiles.[6][7] The unique properties of the **Thorium-229** nucleus will undoubtedly continue to be a source of exciting scientific discoveries and technological innovations.

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## References

- 1. sites.lsa.umich.edu [sites.lsa.umich.edu]
- 2. researchgate.net [researchgate.net]
- 3. thoriumclock.eu [thoriumclock.eu]
- 4. Thorium-229 nuclear clock - quantA [quantumscience.at]
- 5. azom.com [azom.com]
- 6. Oak Ridge Project Boosting Isotope Supply for Cancer Treatments | Department of Energy [energy.gov]
- 7. terrapower.com [terrpower.com]
- 8. researchgate.net [researchgate.net]
- 9. Mining Medical Isotopes from Nuclear Waste - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Laser Excitation of the Th-229 Nucleus (Journal Article) | OSTI.GOV [osti.gov]
- 11. Thorium-229 - isotopic data and properties [chemlin.org]
- 12. Nuclear clock - Wikipedia [en.wikipedia.org]
- 13. Isotopes of thorium - Wikipedia [en.wikipedia.org]
- 14. Researchers achieve most precise measurement of thorium-229 for future nuclear clocks – UCLA [chemistry.ucla.edu]

- 15. physicsworld.com [physicsworld.com]
- 16. Laser Excitation of Thorium 229 Nucleus - Sirah Lasertechnik [sirah.com]
- 17. researchgate.net [researchgate.net]
- 18. bioengineer.org [bioengineer.org]
- 19. The thorium isomer  $^{229m}\text{Th}$ : review of status and perspectives after more than 50 years of research [epub.ub.uni-muenchen.de]
- 20. Thorium-229 nuclear clock [unsw.edu.au]
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